A Senior Application Scientist's Guide to 1-Butenylcyclopentane Reference Standards

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Compound of Interest

Compound Name:	*1-Butenylcyclopentane*
CAS No.:	*219726-62-2*
Cat. No.:	*B3368821*

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Executive Summary & Mechanistic Context

In the evolving landscape of advanced biofuels and complex petrochemical matrices, accurate molecular speciation is paramount. **1-Butenylcyclopentane** (IUPAC: [(E)-but-1-enyl]cyclopentane), a C9H16 cycloalkene, frequently emerges as a critical biomarker and intermediate in the hydrothermal catalysis of waste greases into green gasoline and diesel[1][2].

Because it shares structural similarities and boiling points with numerous isomers (such as 3-propylcyclopentene and various cyclohexenes)[3], relying on generalized mass spectral library matches is analytically insufficient. Robust characterization demands high-fidelity reference standards. As an application scientist, my approach to standard selection is rooted in causality: we must choose formats and protocols that actively eliminate matrix interference and prevent the overestimation of purity.

Comparative Analysis of Reference Standard Formats

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When selecting a reference standard for **1-butenylcyclopentane**, laboratories must balance stability, precision, and workflow integration. Below is an objective comparison of the three primary standard formats available to researchers.

Table 1: Comparison of Reference Standard Alternatives

Format	Purity Verification Methods	Optimal Application	Limitations
Neat Standard (Liquid, >98%)	qNMR, GC-FID, Karl Fischer	Primary calibration, spiking studies, structural elucidation.	High volatility requires cold storage; handling introduces weighing errors.
Certified Solution (e.g., 1000 µg/mL)	Gravimetric preparation, GC-MS	Routine GC-MS/FID quantitative workflows, high-throughput screening.	Matrix incompatibility if the assay requires a non-polar solvent (e.g., Hexane).
In-House Synthesized (Wittig Reaction)	Multi-nuclear NMR (1H, 13C), HRMS	Novel isomer differentiation (e.g., isolating pure (Z)-isomer).	Resource-intensive; requires rigorous internal validation and purification.

Key Analytical Parameters for Characterization

To ensure data integrity, any utilized standard must conform to established spectral parameters. The following table summarizes the quantitative analytical targets for **1-butenylcyclopentane**[4][5].

Table 2: Quantitative Analytical Data for **1-Butenylcyclopentane**

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Parameter	Value / Description
Molecular Weight	124.22 g/mol
Chemical Formula	C9H16
CAS Registry Number	157724-07-7
GC-MS Base Peak (100%)	m/z 67 (cyclopentenyl cation)
GC-MS Major Fragments	m/z 95 (2nd highest), m/z 41 (3rd highest)
Exact Mass	124.1252 Da

Self-Validating Experimental Protocols

A protocol is only as reliable as its internal controls. The following methodologies are designed as self-validating systems to ensure the integrity of the **1-butenylcyclopentane** reference standard before it is deployed in complex sample analysis.

Protocol A: Isomer-Specific GC-MS Profiling

- Causality: Capillary gas chromatography coupled with mass spectrometry (GC-MS) is deployed to separate **1-butenylcyclopentane** from closely related isomers generated during hydrothermal catalysis[1]. The electron ionization (EI) at 70 eV provides a reproducible fragmentation pattern, specifically the m/z 67 base peak corresponding to the highly stable cyclopentenyl cation[4].

- Step-by-Step Methodology:

  - System Suitability Test (SST): Inject a blank solvent (Dichloromethane) followed by an alkane standard mixture (C8-C20) to verify baseline stability and calculate Retention Indices (RI).

  - Sample Preparation: Dilute the neat **1-butenylcyclopentane** standard to 50 µg/mL in GC-grade DCM. Add 10 µg/mL of an internal standard (e.g., naphthalene-d8) to correct for injection volume variances.

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- Instrument Configuration: Use a 5% diphenyl/95% dimethyl polysiloxane column (e.g., DB-5MS, 30 m x 0.25 mm x 0.25 µm).
- Thermal Gradient: Initial temperature 40°C (hold 2 min), ramp at 10°C/min to 150°C, then 20°C/min to 280°C (hold 3 min).
- Self-Validation: The run is valid only if the internal standard area RSD is <2% across triplicate injections. Confirm the target peak matches the exact library profile (m/z 67, 95, 41)[4].

Protocol B: Absolute Purity Determination via 1H-qNMR

- Causality: Relying solely on GC-FID area normalization is a critical analytical error; it ignores non-volatile impurities and residual water, leading to artificially inflated purity scores. Quantitative NMR (qNMR) acts as a primary ratio method, comparing the integral of the standard's olefinic protons directly against a certified internal standard, ensuring absolute mass fraction determination.
- Step-by-Step Methodology:
  - Standard Selection: Weigh approximately 10 mg of **1-butenylcyclopentane** and 5 mg of a traceable internal standard (e.g., Dimethyl terephthalate, DMT) using a microbalance (d = 0.001 mg).
  - Solvent Preparation: Dissolve the mixture in 600 µL of CDCl3 containing 0.03% TMS (as a chemical shift zero-reference).
  - Acquisition Parameters: Set the relaxation delay (D1) to at least 5 times the longest longitudinal relaxation time (T1) of the measured protons (typically D1 = 30 seconds for quantitative recovery). Use a 90° pulse angle.
  - Integration & Calculation: Integrate the DMT aromatic protons (δ ~8.1 ppm) and the **1-butenylcyclopentane** olefinic protons (δ ~5.3-5.5 ppm).
  - Self-Validation: Calculate the mass balance. The protocol is self-validating if the calculated qNMR purity + orthogonal water content (via Karl Fischer) + residual solvent (via GC-headspace) equals 100% ± 1%.

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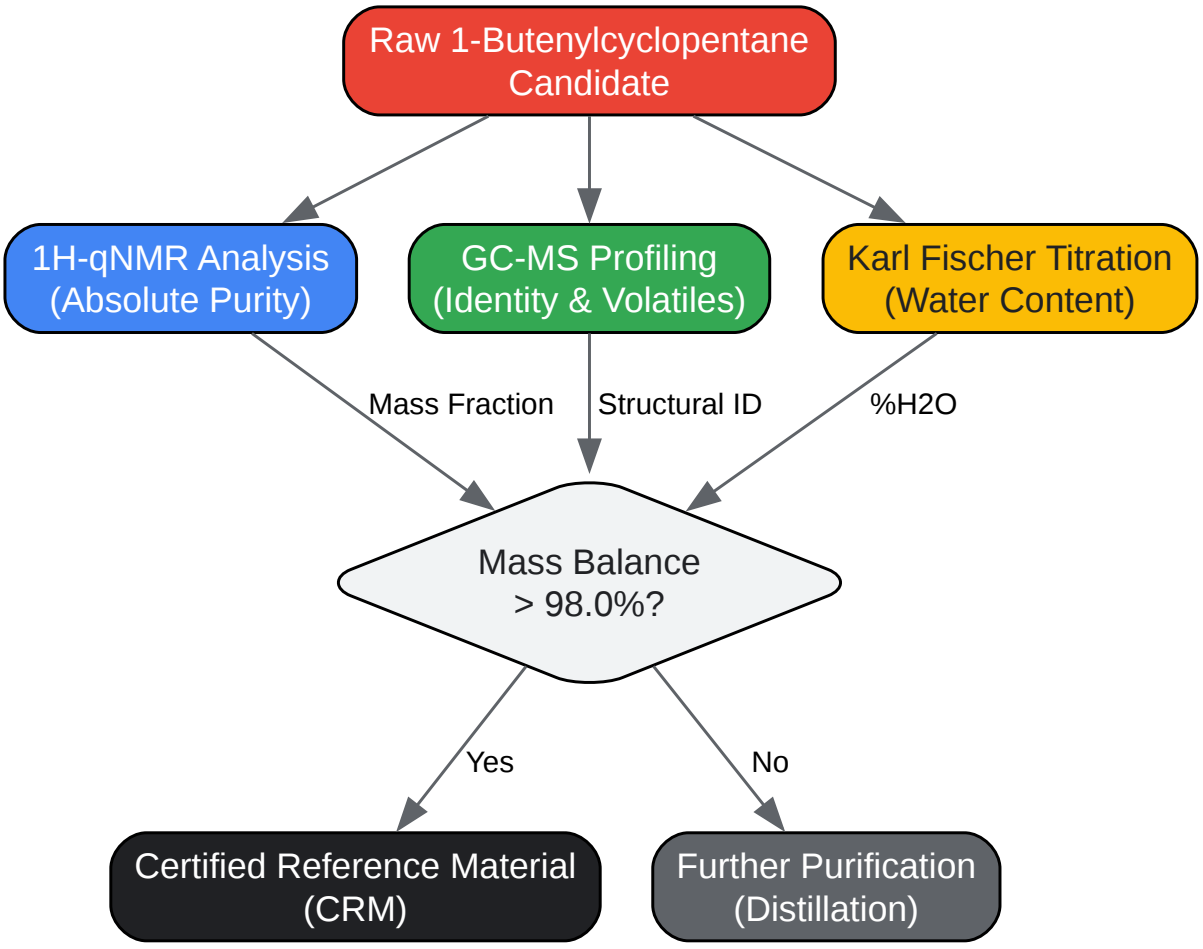
Visualizing the Analytical Logic



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Workflow for the absolute qualification of **1-butenylcyclopentane** reference standards.

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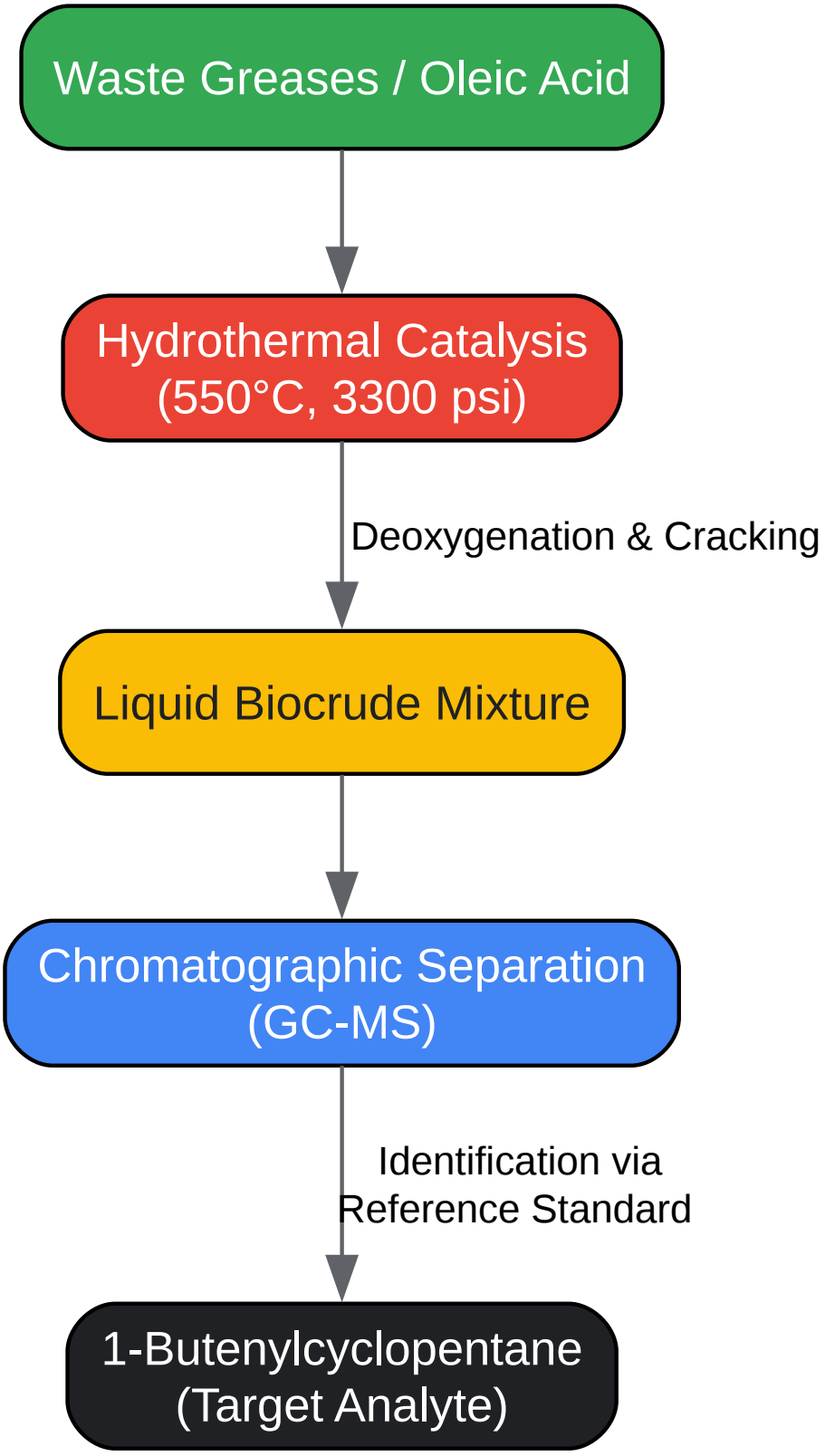

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Hydrothermal catalysis pathway generating **1-butenylcyclopentane** in biofuels.

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Conclusion

Characterizing **1-butenylcyclopentane** requires a multi-faceted analytical approach. By employing self-validating protocols like qNMR for absolute purity and GC-MS for isomer-specific identification, laboratories can confidently utilize these reference standards to decode complex matrices in biofuel production and organic synthesis.

References

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